

Application Notes and Protocols: Preparation of GW311616 Stock and Working Solutions

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Compound of Interest

Compound Name: GW311616

Cat. No.: B1662915

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These application notes provide detailed protocols for the preparation of stock and working solutions of **GW311616**, a potent and selective inhibitor of human neutrophil elastase. Accurate preparation of these solutions is critical for obtaining reliable and reproducible experimental results.

Compound Information and Properties

GW311616 is available as a free base and a hydrochloride salt (**GW311616A**). It is essential to use the correct molecular weight corresponding to the specific form of the compound being used for accurate molar concentration calculations.

Table 1: Quantitative Data for **GW311616**

Property	GW311616 (Free Base)	GW311616 hydrochloride (GW311616A)
Molecular Formula	C ₁₉ H ₃₁ N ₃ O ₄ S	C ₁₉ H ₃₂ ClN ₃ O ₄ S
Molecular Weight	397.53 g/mol [1][2][3]	433.99 g/mol [4][5]
Appearance	Solid, White to yellow crystalline powder[4][6]	Solid
Solubility (In Vitro)	DMSO: ≥66.67 mg/mL (167.71 mM); requires sonication[2]	DMSO: ≥21.7 mg/mL (≥50 mM)[5] Water: 100 mg/mL (230.42 mM); requires sonication[4] Ethanol: ≥54.6 mg/mL
Storage (Solid)	-20°C for up to 3 years, 4°C for up to 2 years.[2]	4°C for short term, -20°C for long term (stable for at least 2 years).[6]
Storage (Stock Solution in Solvent)	-80°C for up to 6 months, -20°C for up to 1 month.[4] Aliquot to avoid repeated freeze-thaw cycles.	-80°C for up to 6 months; -20°C for 1 month.[4]

Note: The solubility of **GW311616** hydrochloride in biological buffers with a pH > 6.5 is poor, leading to precipitation.[6] It is recommended to use distilled water rather than buffers for aqueous stock solutions.[6]

Experimental Protocols

Protocol for Preparing In Vitro Stock Solution (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **GW311616** hydrochloride in DMSO.

Materials:

- **GW311616** hydrochloride (MW: 433.99 g/mol)

- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **GW311616** hydrochloride is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 433.99 \text{ g/mol} \times 1000 \text{ mg/g} = 4.34 \text{ mg}$
- Weigh the compound: Carefully weigh out 4.34 mg of **GW311616** hydrochloride powder and place it into a sterile vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If necessary, use a sonicator to aid dissolution until the solution is clear.[\[2\]](#)[\[4\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#)
Avoid repeated freeze-thaw cycles.

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to a final working concentration for cell culture experiments.

Materials:

- 10 mM **GW311616** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes and pipettes

Procedure:

- Determine the final desired concentration: For example, to achieve a final concentration of 10 μ M in the cell culture medium.
- Perform serial dilutions: It is recommended to perform an intermediate dilution to ensure accuracy.
 - Intermediate Dilution (e.g., to 1 mM): Dilute the 10 mM stock solution 1:10 by adding 10 μ L of the stock to 90 μ L of cell culture medium.
 - Final Dilution: Dilute the 1 mM intermediate solution 1:100 by adding, for example, 10 μ L of the 1 mM solution to 990 μ L of cell culture medium to achieve a final concentration of 10 μ M.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **GW311616** working solution.
- Immediate Use: Add the final working solution to the cells immediately after preparation.

Protocol for Preparing In Vivo Working Solution

For animal studies, **GW311616** is often formulated in a vehicle that enhances its solubility and bioavailability. Below is a common formulation.

Materials:

- **GW311616** hydrochloride
- DMSO

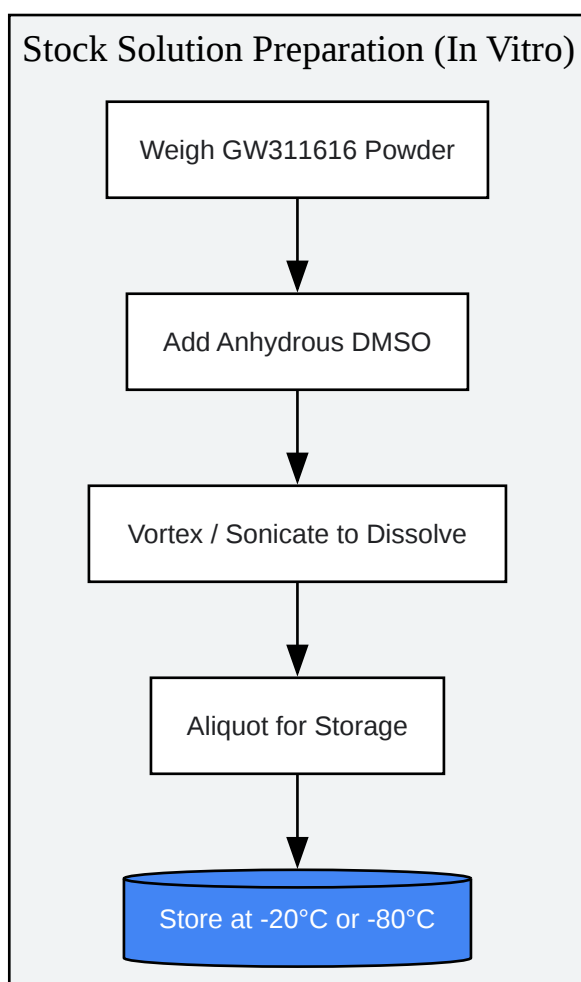
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure (for a 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline formulation):

- Prepare a concentrated stock solution in DMSO: First, dissolve the required amount of **GW311616** in DMSO. For example, to prepare a final solution of 2.5 mg/mL, you could prepare a 25 mg/mL stock in DMSO.[\[4\]](#)
- Mix the vehicle components: In a sterile tube, add the solvents in the following order, ensuring each is fully mixed before adding the next:
 - Add 100 µL of the 25 mg/mL **GW311616** DMSO stock solution.
 - Add 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and mix thoroughly.
 - Add 450 µL of saline to bring the total volume to 1 mL.[\[4\]](#)
- Final Concentration: This procedure results in a 1 mL working solution with a **GW311616** concentration of 2.5 mg/mL.
- Use: It is recommended to prepare this working solution fresh on the day of use.[\[7\]](#) If precipitation occurs, warming and/or sonication can be used to aid dissolution.[\[4\]](#)[\[7\]](#)

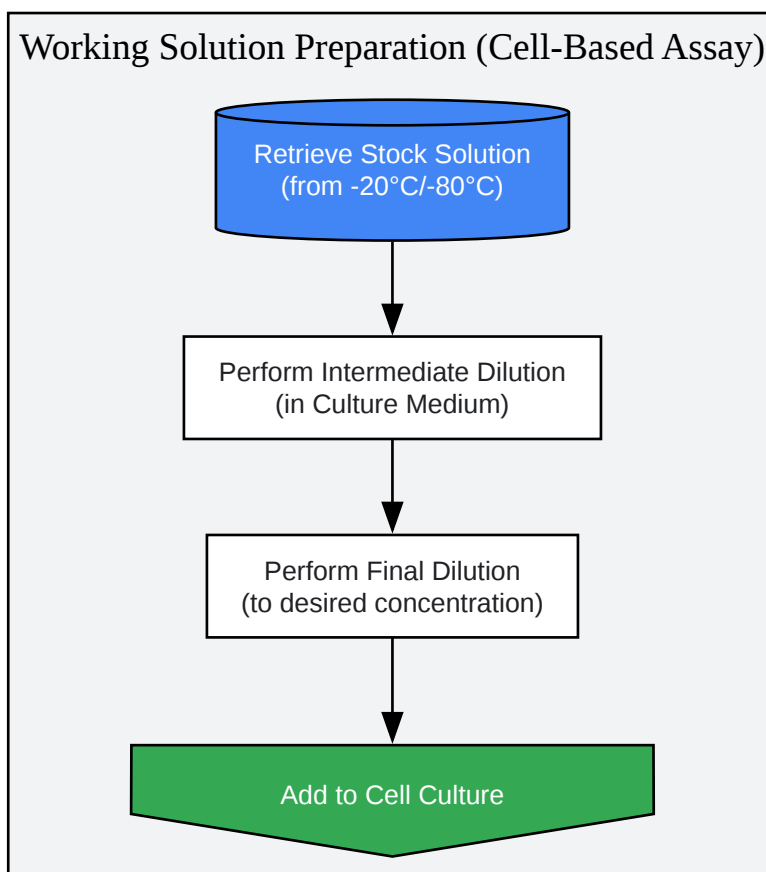
Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing **GW311616** solutions.



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Caption: Workflow for preparing a concentrated **GW311616** stock solution in DMSO.



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Caption: Workflow for diluting the stock solution to a final working concentration.

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